

A Comprehensive Technical Guide to the Physicochemical Properties of 2-Methylbenzyl Chloride

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Compound of Interest

Compound Name: *2-Methylbenzyl chloride*

Cat. No.: B047538

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methylbenzyl chloride, also known as α -chloro- α -xylene, is a significant organic compound with the chemical formula C_8H_9Cl .^{[1][2]} It serves as a versatile intermediate in various chemical syntheses, particularly in the pharmaceutical and agrochemical industries.^[3] This technical guide provides an in-depth overview of the core physicochemical properties of **2-methylbenzyl chloride**, complete with experimental protocols and visual diagrams to facilitate a comprehensive understanding for researchers, scientists, and drug development professionals.

Physicochemical Properties

The fundamental physical and chemical characteristics of **2-Methylbenzyl chloride** are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties of 2-Methylbenzyl Chloride

| Property | Value | Reference(s) |
|---------------------------------------|----------------------------------|--------------|
| Molecular Formula | C ₈ H ₉ Cl | [1][2] |
| Molecular Weight | 140.61 g/mol | [4] |
| Appearance | Colorless to pale-yellow liquid | [1][5] |
| Odor | Pungent | [1][5] |
| Density | 1.063 g/mL at 25 °C | [6][7] |
| Boiling Point | 197-199 °C | [6][7] |
| Melting Point | -2 °C | [1][8] |
| Refractive Index (n _{20/D}) | 1.541 | [6][7] |
| Flash Point | 73 °C (163.4 °F) - closed cup | [6] |
| Vapor Pressure | Not available | |

Table 2: Solubility of 2-Methylbenzyl Chloride

| Solvent | Solubility | Reference(s) |
|------------------------|----------------------------|--------------|
| Water | Insoluble | [1][9] |
| Ether | Soluble | [1][10] |
| Acetone | Soluble in all proportions | [5] |
| Other Organic Solvents | Good solubility | [3] |

Table 3: Spectral Data of 2-Methylbenzyl Chloride

| Spectrum Type | Key Features | Reference(s) |
|------------------------|--------------|--------------|
| ¹ H NMR | Available | [6] |
| ¹³ C NMR | Available | [9] |
| Infrared (IR) | Available | [10] |
| Mass Spectrometry (MS) | Available | |

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties and the synthesis of **2-Methylbenzyl chloride** are provided below.

Synthesis of 2-Methylbenzyl Chloride

A common laboratory-scale synthesis of **2-methylbenzyl chloride** involves the chlorination of o-xylene.[1]

Materials:

- o-xylene
- Gaseous chlorine
- Concentrated sulfuric acid (for drying chlorine)
- Sodium hydrogen carbonate
- Three-necked flask
- Mercury immersion lamp (or 500-watt photolamp)
- Gas inlet tube
- Reflux condenser
- Heating bath
- Vigreux column for vacuum fractionation

Procedure:

- Set up a three-necked flask equipped with a mercury immersion lamp, a gas inlet tube, and a highly efficient reflux condenser. If a mercury lamp is unavailable, external irradiation with a 500-watt photolamp or direct sunlight can be used, though this may result in lower yields and longer reaction times.

- Dry the gaseous chlorine by passing it through a wash-bottle containing concentrated sulfuric acid. Include empty safety wash-bottles on either side of the drying bottle.
- Heat the o-xylene to its boiling point using a heating bath.
- Introduce a vigorous stream of dried gaseous chlorine into the boiling o-xylene. Ensure that no chlorine gas passes through the condenser, which would be indicated by its color.
- Continue the chlorination process until the calculated increase in weight is achieved or until the temperature of the boiling liquid reaches an empirically determined point (e.g., 175 °C).
- After the reaction is complete, add a small amount of sodium hydrogen carbonate to the reaction mixture.
- Fractionally distill the product under vacuum using a 20-cm Vigreux column.
- For a highly pure product, a second fractionation of the main fraction is recommended, collecting the product within a narrow boiling range.[\[1\]](#)

Determination of Melting Point

The melting point of **2-Methylbenzyl chloride**, which is a liquid at room temperature, is determined by cooling the substance until it solidifies.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes
- Thermometer
- Cooling bath (e.g., ice-salt mixture)

Procedure:

- Introduce a small amount of liquid **2-Methylbenzyl chloride** into a capillary tube.
- Freeze the sample by immersing the capillary tube in a cooling bath.

- Place the capillary tube containing the solidified sample into the heating block of the melting point apparatus.
- Heat the sample slowly, at a rate of approximately 1-2 °C per minute, to ensure accurate measurement.
- Record the temperature at which the first droplet of liquid appears and the temperature at which the entire solid has melted. This range represents the melting point.[11][12]

Determination of Boiling Point

The boiling point can be determined using a distillation or reflux method.[13]

Apparatus:

- Distillation or reflux apparatus (round-bottom flask, condenser, thermometer, heating mantle)
- Boiling chips

Procedure (Distillation Method):

- Place approximately 5 mL of **2-Methylbenzyl chloride** and a few boiling chips into a round-bottom flask.
- Set up a simple distillation apparatus with a thermometer positioned so that the top of the bulb is level with the bottom of the side arm of the distillation head.
- Heat the flask gently.
- Record the temperature at which a steady stream of distillate is collected. This temperature is the boiling point.[13]

Determination of Density

The density of liquid **2-Methylbenzyl chloride** can be determined by measuring the mass of a known volume.

Apparatus:

- Analytical balance
- Volumetric pipette (e.g., 10 mL)
- Beaker

Procedure:

- Measure the mass of a clean, dry beaker.
- Using a volumetric pipette, accurately transfer a known volume (e.g., 10.00 mL) of **2-Methylbenzyl chloride** into the beaker.
- Measure the mass of the beaker containing the liquid.
- The density is calculated by dividing the mass of the liquid (mass of beaker with liquid minus the mass of the empty beaker) by its volume.[\[14\]](#)

Determination of Refractive Index

The refractive index is a measure of how light bends as it passes through the substance and is a useful indicator of purity.

Apparatus:

- Abbe refractometer
- Constant temperature water bath

Procedure:

- Ensure the prisms of the Abbe refractometer are clean and dry.
- Calibrate the instrument using a standard of known refractive index (e.g., distilled water).
- Place a few drops of **2-Methylbenzyl chloride** onto the lower prism.
- Close the prisms and allow the sample to reach a constant temperature, typically 20 °C, by circulating water from a constant temperature bath.

- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.
- Read the refractive index from the instrument's scale.[15][16]

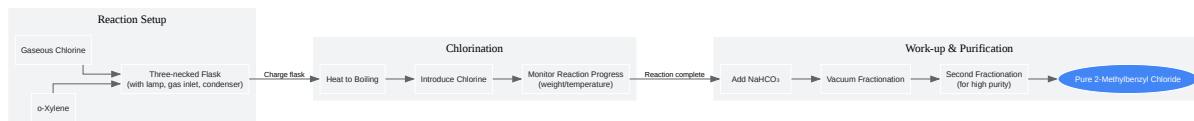
Reactivity and Stability

2-Methylbenzyl chloride is a stable, combustible liquid.[1] It is incompatible with strong oxidizing agents, bases, alcohols, and amines.[1][5] The compound is known to corrode steel. [1] Due to its structure, **2-methylbenzyl chloride** can undergo nucleophilic substitution reactions through both SN1 and SN2 mechanisms, with the pathway being influenced by the reaction conditions such as the solvent and the nature of the nucleophile.[17][18] The benzylic carbocation intermediate formed in an SN1 reaction is stabilized by resonance with the aromatic ring.

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **2-Methylbenzyl chloride** from o-xylene.



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Caption: Workflow for the synthesis of **2-Methylbenzyl chloride**.

Nucleophilic Substitution Reactivity

The diagram below depicts the possible nucleophilic substitution pathways for **2-Methylbenzyl chloride**.

Caption: Nucleophilic substitution pathways of **2-Methylbenzyl chloride**.

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